

# Troubleshooting Conopressin G aggregation in solution

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## Compound of Interest

Compound Name: **Conopressin G**

Cat. No.: **B046012**

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## Conopressin G Technical Support Center

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing challenges related to **Conopressin G** aggregation in solution.

## Frequently Asked Questions (FAQs)

Q1: What is **Conopressin G** and what are its key properties?

**Conopressin G** is a nonapeptide (amino acid sequence: CFIRNCPKG) originally isolated from the venom of the marine cone snail *Conus geographus*. It is a structural and functional analog of the mammalian hormones vasopressin and oxytocin, and is known to interact with their receptors.<sup>[1]</sup> Its basic properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	1033.47 g/mol	
Amino Acid Sequence	Cys-Phe-Ile-Arg-Asn-Cys-Pro-Lys-Gly-NH <sub>2</sub>	
Disulfide Bridge	Cys1-Cys6	
Appearance	White lyophilized powder	
Predicted Isoelectric Point (pI)	~9.78	

Q2: My lyophilized **Conopressin G** appears as a small film or is difficult to see in the vial. Is it degraded?

Not necessarily. Lyophilized peptides can sometimes appear as a thin, transparent film or a small, compact powder rather than a voluminous puff. This is often due to the lyophilization process and the inherent properties of the peptide and does not typically indicate degradation.

Q3: What are the general storage recommendations for **Conopressin G**?

For optimal stability, **Conopressin G** should be stored under the following conditions:

Form	Storage Temperature	Duration
Lyophilized Powder	-20°C to -80°C	Long-term
Reconstituted Solution	2-8°C	Up to one week
Reconstituted Solution ( aliquoted)	-20°C	Up to one month

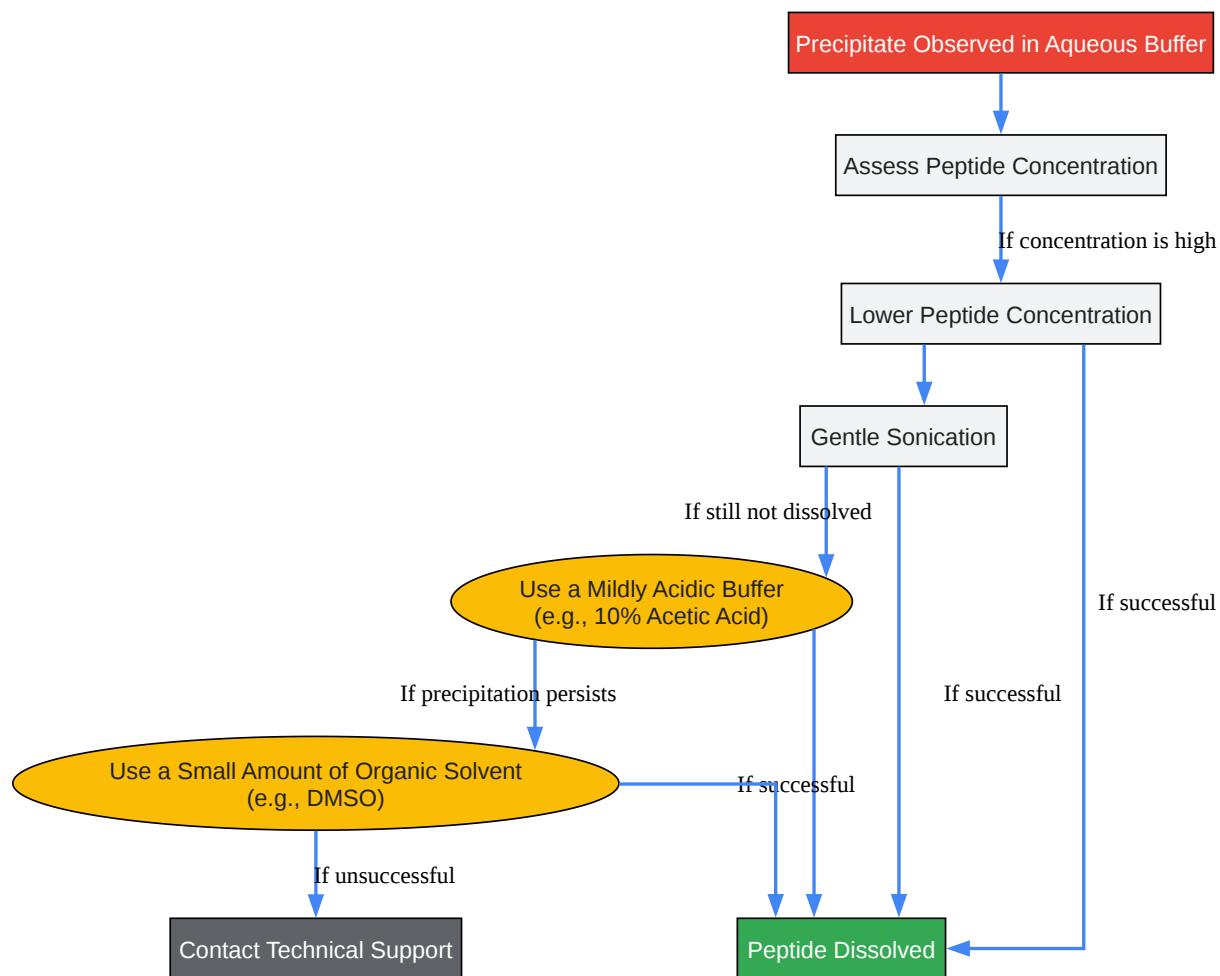
Note: Repeated freeze-thaw cycles should be avoided as they can promote peptide degradation and aggregation. It is highly recommended to aliquot the reconstituted solution into single-use volumes.

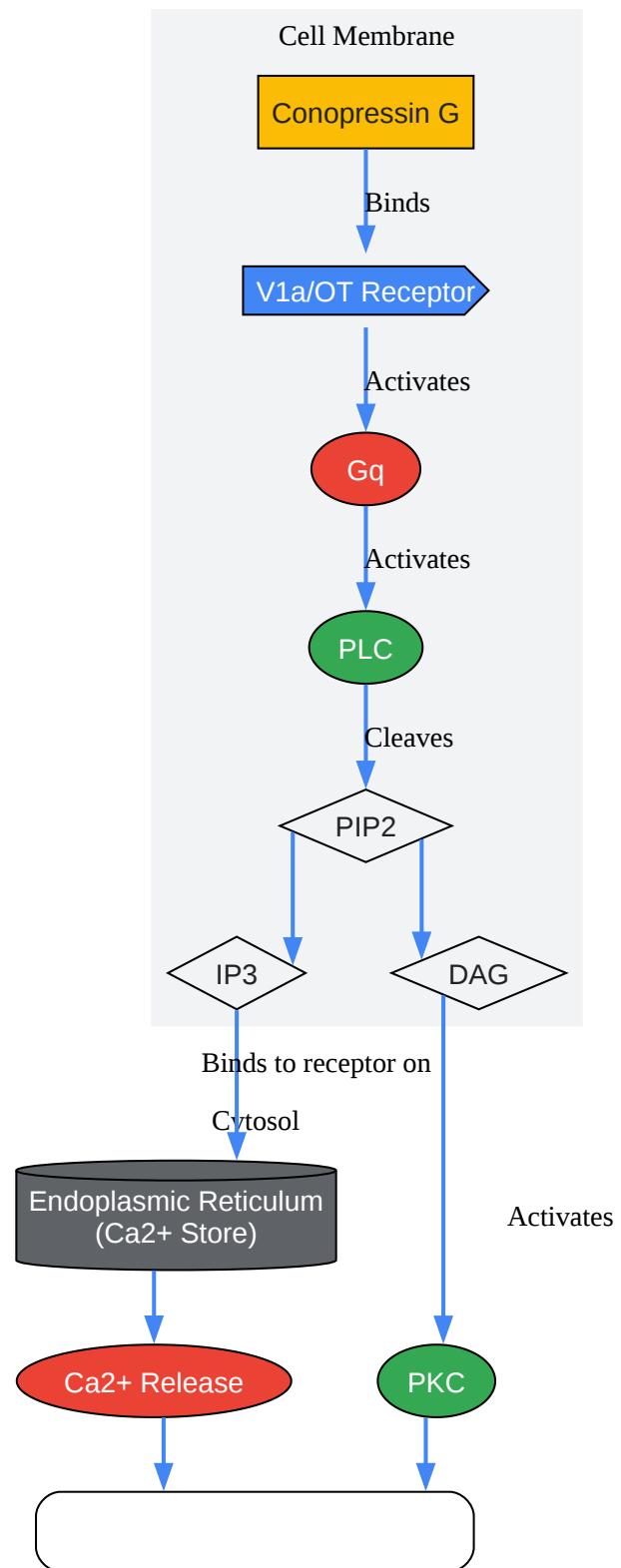
## Troubleshooting Conopressin G Aggregation

Problem: My **Conopressin G** is not dissolving or is forming a precipitate in my aqueous buffer (e.g., PBS, pH 7.4).

Cause: **Conopressin G** is a basic peptide with a predicted isoelectric point (pI) of approximately 9.78. Peptides are least soluble at their isoelectric point. At a neutral pH of 7.4, **Conopressin G** has a net positive charge, which generally aids solubility. However, at higher concentrations, intermolecular interactions can still lead to aggregation and precipitation.

Solution Workflow:



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## References

- 1. Expasy - Compute pi/Mw tool [web.expasy.org]
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